

# How to minimize variability in growth hormone release assays using AC-178335.

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## Compound of Interest

Compound Name: AC-178335

Cat. No.: B1664770

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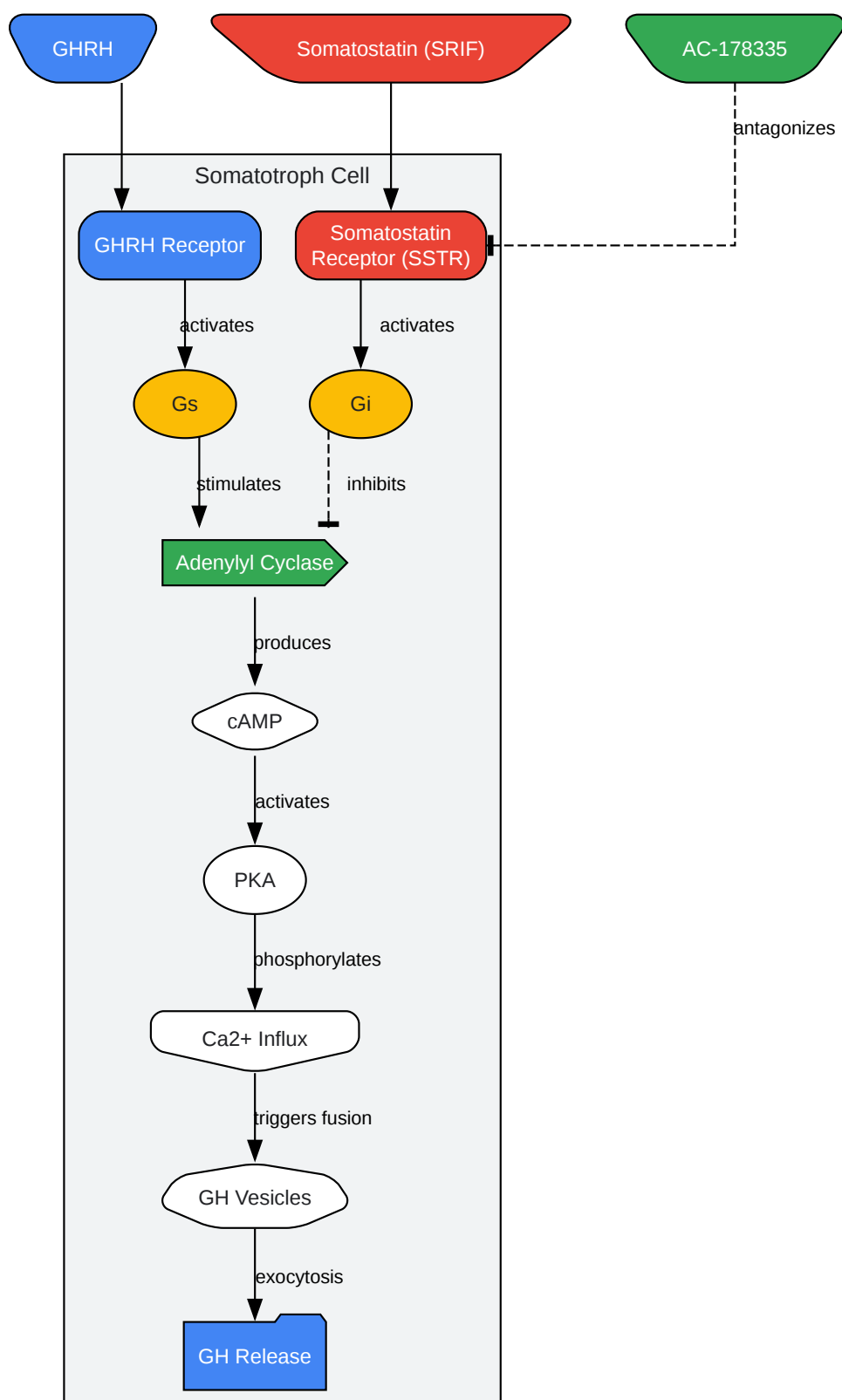
## Technical Support Center: AC-178335 Growth Hormone Release Assays

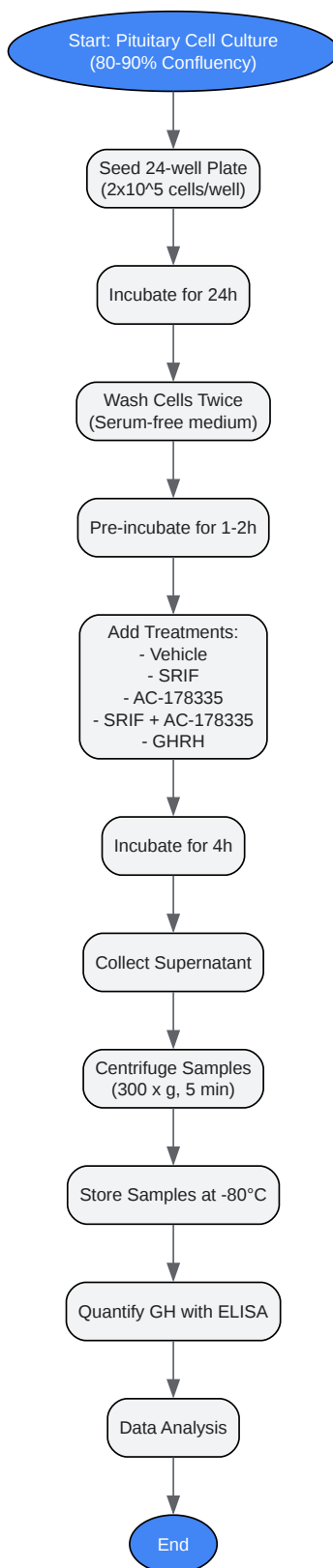
This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on utilizing **AC-178335** in growth hormone (GH) release assays. The information herein is designed to help minimize variability and ensure robust, reproducible results.

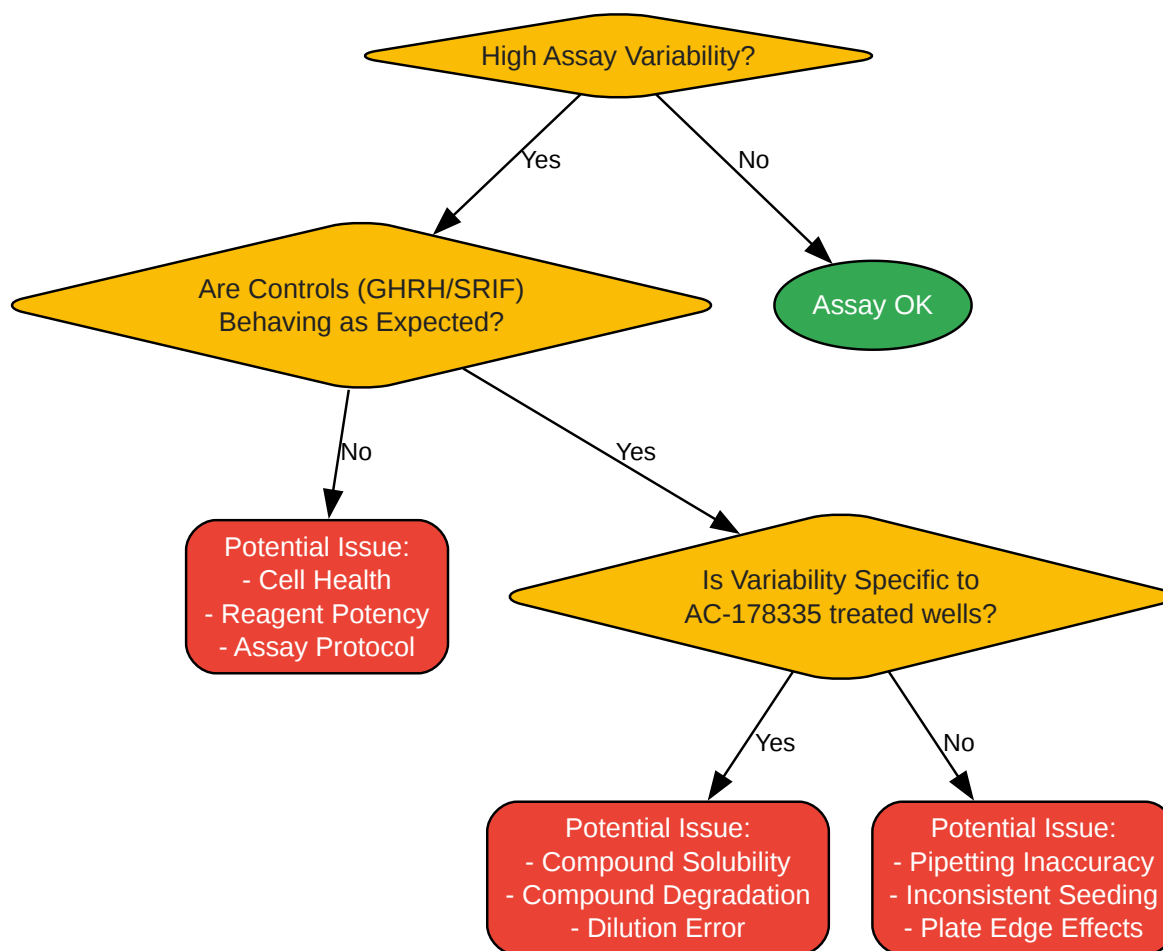
## Mechanism of Action of AC-178335

**AC-178335** is a somatostatin (SRIF) antagonist with a  $K_i$  of 172 nM.<sup>[1]</sup> It functions by blocking the inhibitory action of somatostatin on adenylate cyclase.<sup>[1]</sup> In the context of the pituitary gland, somatotroph cells (which produce growth hormone) are regulated by both the stimulatory effects of Growth Hormone-Releasing Hormone (GHRH) and the inhibitory effects of somatostatin. By antagonizing the somatostatin receptor, **AC-178335** effectively removes this inhibitory signal, leading to an increase in intracellular cyclic AMP (cAMP) levels and subsequent release of growth hormone.<sup>[1]</sup> This makes **AC-178335** a potent secretagogue for inducing GH release in vitro and in vivo.<sup>[1]</sup>

## AC-178335 Signaling Pathway







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## References

- 1. medchemexpress.com [medchemexpress.com]
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